

y-acetylpropanol CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Acetyl-1-propanol

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An In-Depth Technical Guide to y-Acetylpropanol

For Researchers, Scientists, and Drug Development Professionals

Abstract

 γ -Acetylpropanol, also known as 5-hydroxy-2-pentanone, is a bifunctional organic compound featuring both a ketone and a primary alcohol. This guide provides a comprehensive overview of its chemical properties, synthesis, and analytical methodologies. With its utility as a key intermediate in the synthesis of vital compounds such as vitamin B1 and antimalarial drugs, a thorough understanding of γ -acetylpropanol is crucial for professionals in chemical synthesis and drug development. This document details experimental protocols and presents data in a structured format to facilitate research and application.

Chemical and Physical Properties

y-Acetylpropanol is a colorless liquid at room temperature. Its bifunctional nature, containing both a carbonyl group and a hydroxyl group, dictates its chemical reactivity and physical properties.



Property	Value	Reference
CAS Number	1071-73-4	[1]
Molecular Formula	C5H10O2	[1]
Molecular Weight	102.13 g/mol	[1]
Boiling Point	209 °C at 760 mmHg	
Density	1.007 g/mL at 25 °C	
Solubility	Miscible with water, soluble in ethanol and ether	
Synonyms	5-Hydroxy-2-pentanone, 3- Acetyl-1-propanol, Acetopropyl alcohol	[1]

Synthesis of y-Acetylpropanol

The primary industrial synthesis of γ -acetylpropanol involves the acid-catalyzed ring-opening of 2-methylfuran. This method is favored for its relatively low cost and environmentally friendly process.

Experimental Protocol: Ring-Opening of 2-Methylfuran

This protocol is based on a patented method for the preparation of y-acetylpropanol.[2]

Materials:

- · 2-Methylfuran
- Water
- Concentrated Hydrochloric Acid
- Palladium on Carbon (Pd/C) catalyst
- Nitrogen gas



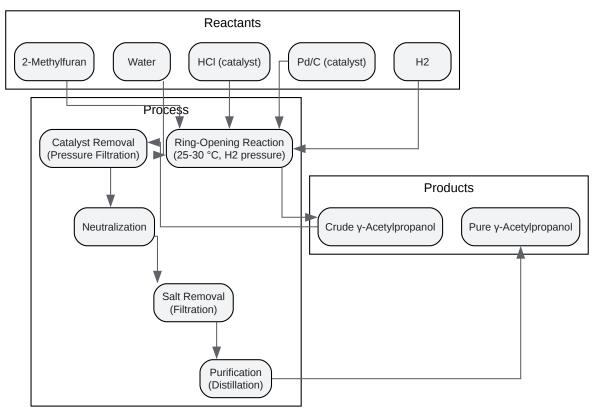
- · Hydrogen gas
- Reactor vessel equipped with heating, cooling, and stirring capabilities
- Pressure filter press

Procedure:

- Charge the reactor with 200 kg of 2-methylfuran, 200 kg of water, 2 kg of concentrated hydrochloric acid, and 5 kg of palladium on carbon catalyst.
- Purge the reactor with nitrogen gas to remove any residual air.
- Subsequently, purge the reactor with hydrogen gas.
- Maintain the reaction temperature between 25-30 °C while continuously feeding hydrogen gas into the reactor.
- The reaction is complete when hydrogen uptake ceases.
- Upon completion, stop the heating and cool the reactor.
- Remove the palladium on carbon catalyst from the reaction mixture using a pressure filter press.
- Neutralize the filtrate and remove the resulting salt by filtration.
- The resulting solution contains y-acetylpropanol, which can be further purified by distillation.

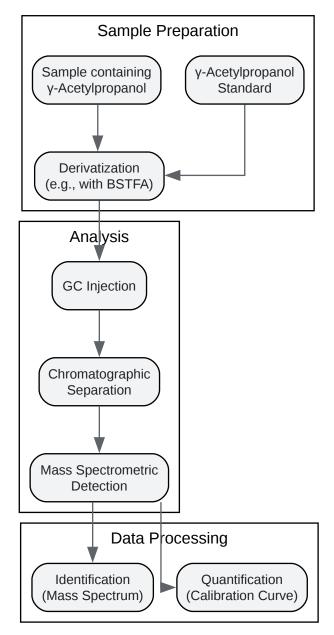


Synthesis Workflow of γ -Acetylpropanol



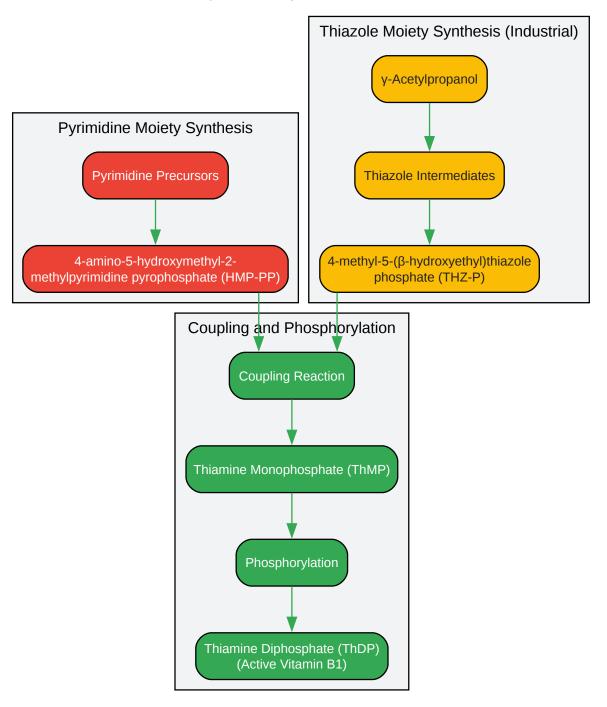


GC-MS Analytical Workflow for y-Acetylpropanol





Industrial Synthesis Logic for Thiamine Precursor



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References

- 1. 2-Pentanone, 5-hydroxy- [webbook.nist.gov]
- 2. CN102140058B Method for preparing gamma-acetyl propanol Google Patents [patents.google.com]
- To cite this document: BenchChem. [γ-acetylpropanol CAS number and molecular weight].
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